

Molecular weight and formula of ethyl 3-coumarincarboxylate.

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Compound of Interest

Compound Name: Ethyl 3-coumarincarboxylate

Cat. No.: B159564

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An In-depth Technical Guide to Ethyl 3-Coumarincarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **ethyl 3-coumarincarboxylate**, a significant member of the coumarin family of compounds. Coumarins are a class of benzopyrones widely found in the plant kingdom and are of great interest in medicinal chemistry due to their diverse and potent biological activities.^[1] **Ethyl 3-coumarincarboxylate** serves as a crucial scaffold and starting material for the synthesis of a wide array of biologically active molecules.^{[2][3][4]} This document details its fundamental chemical properties, common synthetic routes with experimental protocols, and the pharmacological context of its derivatives.

Core Chemical and Physical Properties

The fundamental properties of **ethyl 3-coumarincarboxylate** are summarized below. This data is essential for its identification, handling, and use in experimental settings.

Property	Value	References
Chemical Formula	C ₁₂ H ₁₀ O ₄	[5][6][7][8]
Molecular Weight	218.21 g/mol	[6][8][9]
218.2054 g/mol	[5][7][10]	
CAS Number	1846-76-0	[5][7][8][10]
IUPAC Name	ethyl 2-oxo-2H-chromene-3-carboxylate	[8]
Synonyms	Coumarin-3-carboxylic acid ethyl ester, 3- Carbethoxycoumarin	[5][6][7][8][10]
Appearance	Solid	
Melting Point	92-94 °C	
InChI Key	XKHPEMKBJGUYCM-UHFFFAOYSA-N	[5][7][9][10]
SMILES	CCOC(=O)C1=Cc2ccccc2OC1=O	

Synthesis of Ethyl 3-Coumarincarboxylate

The most common and established method for synthesizing **ethyl 3-coumarincarboxylate** is the Knoevenagel condensation.[3][11] This reaction involves the condensation of a salicylaldehyde derivative with a compound containing an active methylene group, such as diethyl malonate, in the presence of a basic catalyst.

Experimental Protocol: Knoevenagel Condensation

This protocol is a generalized procedure based on common laboratory practices for the synthesis of coumarin derivatives.[1]

Materials:

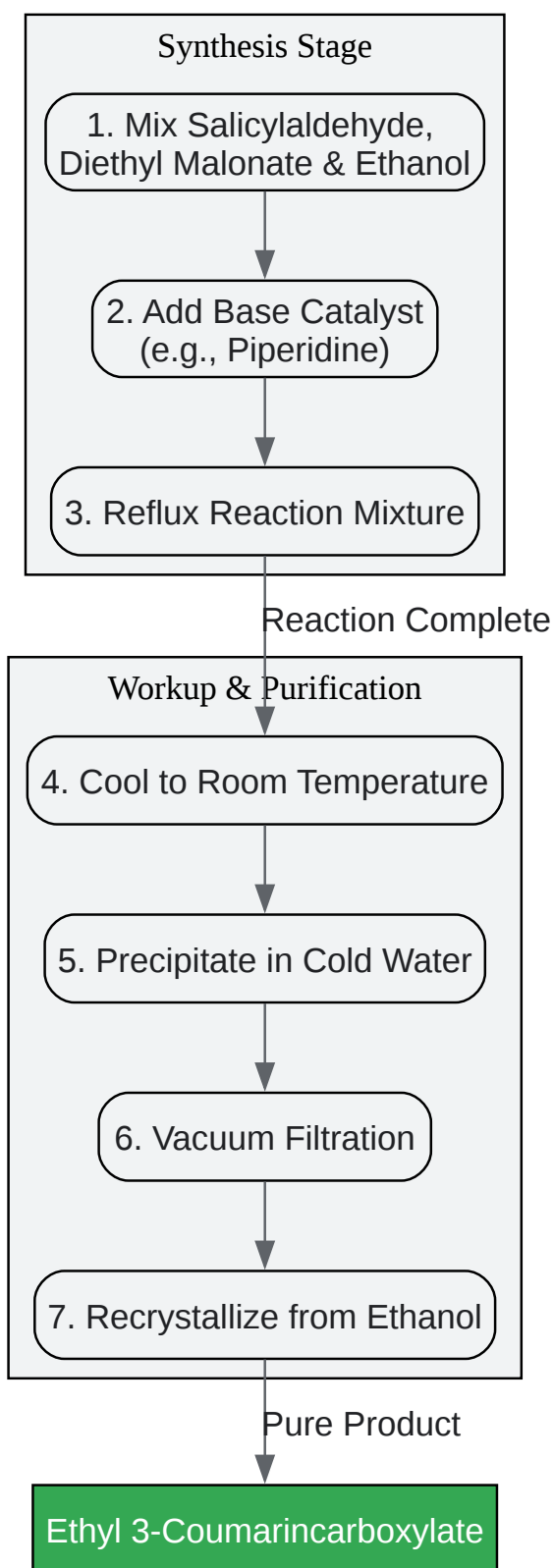
- Salicylaldehyde (or a substituted salicylaldehyde)

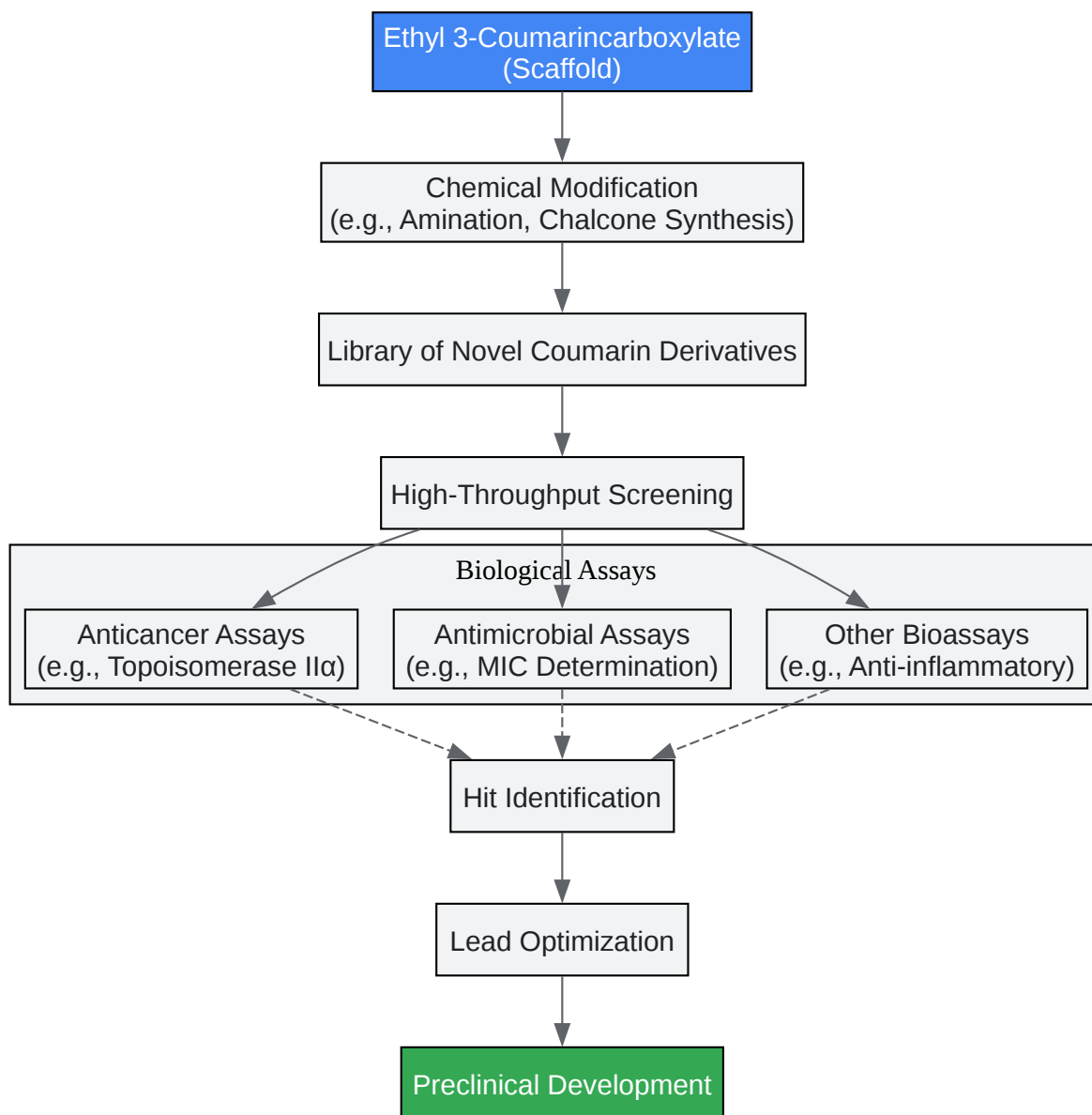
- Diethyl malonate
- A basic catalyst (e.g., piperidine, triethylamine)
- Anhydrous ethanol (as solvent)

Procedure:

- To a round-bottom flask, add salicylaldehyde, a slight molar excess of diethyl malonate, and absolute ethanol.
- Add a catalytic amount of a suitable base (e.g., a few drops of piperidine or triethylamine) to the mixture.
- Equip the flask with a reflux condenser and heat the mixture to reflux. The reaction is typically monitored by thin-layer chromatography (TLC) and can take several hours.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Pour the reaction mixture into cold water to precipitate the crude product.
- Collect the solid product by vacuum filtration and wash it with cold water.
- The crude **ethyl 3-coumarincarboxylate** can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the final product.

Below is a diagram illustrating the workflow for the synthesis and purification of **ethyl 3-coumarincarboxylate**.





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